

An In-depth Technical Guide to 2-Bromo-4-iodophenol

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Compound of Interest

Compound Name: **2-Bromo-4-iodophenol**

Cat. No.: **B155161**

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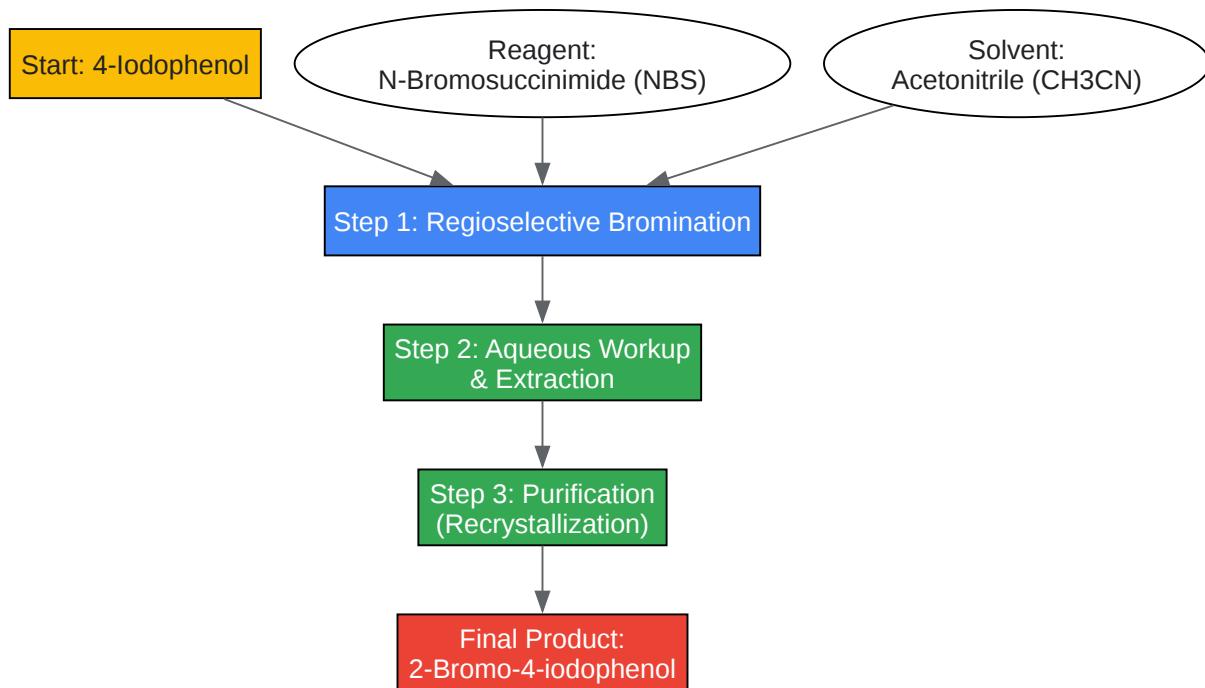
This technical guide provides a comprehensive overview of **2-Bromo-4-iodophenol** (CAS No. 133430-98-5), a halogenated aromatic compound with applications in organic synthesis. This document details its chemical and physical properties, proposes a viable synthetic route, outlines standard characterization protocols, and presents essential safety information.

Compound Identification and Properties

2-Bromo-4-iodophenol is a disubstituted phenol featuring both a bromine and an iodine atom on the aromatic ring. Its unique structure makes it a valuable intermediate in the synthesis of more complex molecules, including tetracyclic chromeno-indoles.^[1]

Chemical Structure

The IUPAC name for this compound is **2-bromo-4-iodophenol**.^[2] The structure consists of a phenol ring substituted with a bromine atom at position 2 and an iodine atom at position 4.



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References

- 1. 2-Bromo-4-methylphenol(6627-55-0) ^{13}C NMR spectrum [chemicalbook.com]
- 2. 2-Bromo-4-iodophenol | C₆H₄BrIO | CID 22160860 - PubChem [pubchem.ncbi.nlm.nih.gov]
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